

Safety and Handling of 3-Formyl-2-Pyrazinecarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Formyl-2-pyrazinecarboxylic acid

Cat. No.: B3290468

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. A comprehensive, compound-specific Safety Data Sheet (SDS) for **3-formyl-2-pyrazinecarboxylic acid** was not available at the time of writing. The information herein is compiled from data on closely related compounds, primarily pyrazine-2-carboxylic acid, and general principles of chemical safety. All personnel must conduct a thorough, site-specific risk assessment before handling this chemical and consult a certified safety professional.

Executive Summary

3-Formyl-2-pyrazinecarboxylic acid is a heterocyclic organic compound with potential applications in pharmaceutical and materials science research.^[1] Its structure, featuring a pyrazine ring with both a carboxylic acid and an aldehyde functional group, suggests a degree of reactivity and potential biological activity.^[1] This guide provides a detailed overview of the known and anticipated safety considerations, handling protocols, and emergency procedures for **3-formyl-2-pyrazinecarboxylic acid**, based on available data for analogous pyrazine derivatives.

Hazard Identification and Classification

While specific toxicity data for **3-formyl-2-pyrazinecarboxylic acid** is not readily available, data from the closely related pyrazine-2-carboxylic acid and other pyrazine derivatives indicate

a potential for irritation. The primary hazards are expected to be:

- Skin Irritation: May cause skin irritation upon contact.[\[2\]](#)[\[3\]](#)
- Eye Irritation: May cause serious eye irritation.[\[2\]](#)[\[3\]](#)
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.[\[2\]](#)[\[3\]](#)

The GHS hazard classifications for the analogous compound, pyrazine-2-carboxylic acid, are presented below and should be considered as a conservative proxy.

Table 1: GHS Hazard Classification (Proxy: Pyrazine-2-carboxylic acid)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation [2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation [3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation [3]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **3-formyl-2-pyrazinecarboxylic acid** is provided below.

Table 2: Physical and Chemical Properties of **3-Formyl-2-Pyrazinecarboxylic Acid**

Property	Value	Source
Molecular Formula	C ₆ H ₄ N ₂ O ₃	[1]
Molecular Weight	152.11 g/mol	[1]
Appearance	Light pink to light red solid	[1]
Boiling Point	~354.2°C at 760 mmHg	[1]
Solubility	Slightly soluble in methanol and water	[1]

Experimental Protocols: Safe Handling and Storage

Adherence to strict laboratory protocols is essential to minimize risk when working with **3-formyl-2-pyrazinecarboxylic acid**.

Engineering Controls

- Ventilation: Work with this compound should be conducted in a well-ventilated laboratory. For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory. [3][4]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[5]

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE. The following are minimum requirements:

- Eye and Face Protection: Chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards are required.[6]
- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves for integrity before each use.[6]
 - Lab Coat: A flame-retardant lab coat should be worn and kept fastened.

- Respiratory Protection: For operations where dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved particulate respirator (e.g., N95) is recommended.^[4]

Handling Procedures

- Preparation: Designate a specific area for handling. Ensure all necessary PPE is donned correctly.
- Dispensing: Handle as a solid to minimize dust formation. If weighing, do so in a fume hood or a ventilated balance enclosure.
- Solution Preparation: When dissolving, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: Thoroughly wash hands and any exposed skin with soap and water after handling.^[4] Decontaminate all work surfaces.

Storage

- Store in a tightly sealed, properly labeled container.^[4]
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[5]

Emergency Procedures

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[4]
Inhalation	Move the exposed person to fresh air. If not breathing, provide artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[7]
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

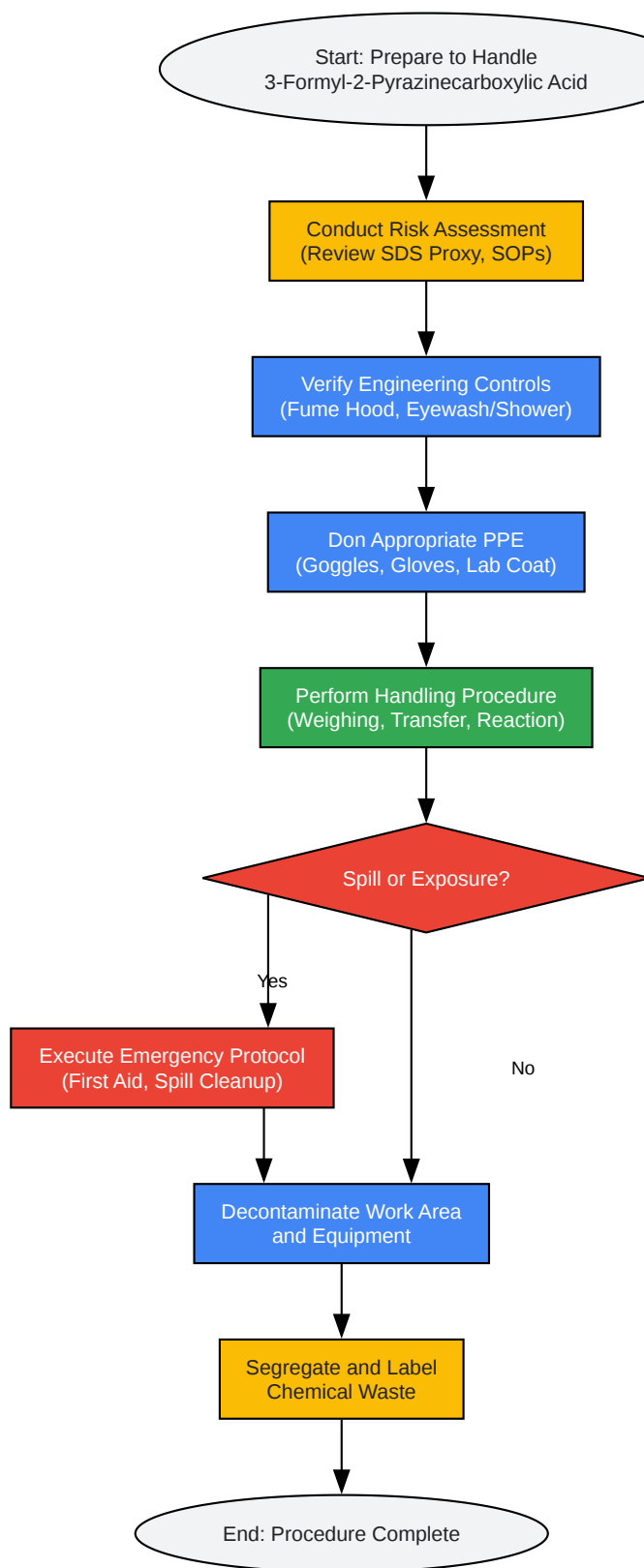
Spill and Leak Response

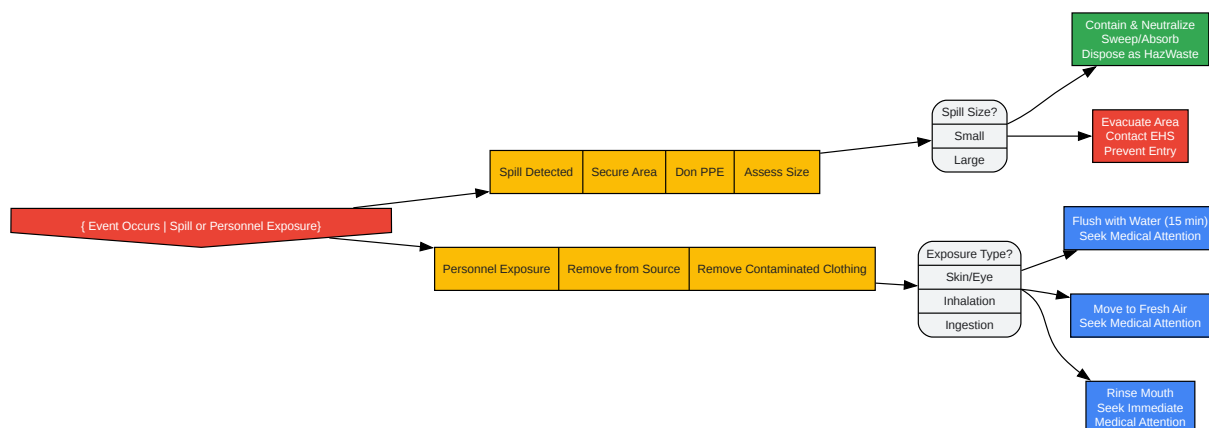
- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading or entering drains.
- Clean-up:
 - Wear appropriate PPE.
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[4]
 - Wipe the area with a damp cloth, then decontaminate the surface.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Visualizations

The following diagrams illustrate key logical workflows for the safe handling of **3-formyl-2-pyrazinecarboxylic acid**.





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